

Application Notes and Protocols: Preparation of AS1949490 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AS1949490

Cat. No.: B605608

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Introduction

AS1949490 is a potent and selective inhibitor of the SH2 domain-containing inositol 5'-phosphatase 2 (SHIP2), a key negative regulator of the phosphoinositide 3-kinase (PI3K)/Akt signaling pathway. By inhibiting SHIP2, **AS1949490** leads to an increase in phosphatidylinositol (3,4,5)-trisphosphate (PIP3) levels, resulting in the activation of Akt and downstream signaling cascades. This modulation of the PI3K/Akt pathway makes **AS1949490** a valuable tool for research in areas such as diabetes, oncology, and neurobiology.

These application notes provide a detailed protocol for the preparation of **AS1949490** stock solutions using dimethyl sulfoxide (DMSO), a common solvent for nonpolar compounds in biological research. Adherence to this protocol will ensure the accurate and reproducible preparation of **AS1949490** for in vitro and in vivo studies.

Data Presentation

A summary of the key quantitative data for **AS1949490** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	371.88 g/mol	[1][2]
Solubility in DMSO	49 - 74 mg/mL (approximately 132 - 199 mM)	[3]
Appearance	Crystalline solid	
Storage (Powder)	-20°C for up to 3 years	[2]
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	[1]

Experimental Protocols

Materials

- **AS1949490** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol 1: Preparation of a 10 mM **AS1949490** Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **AS1949490** in DMSO.

- Calculation of Required Mass:
 - To prepare a 10 mM solution, the required mass of **AS1949490** is calculated using the following formula:

- $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 371.88 \text{ g/mol} = 3.7188 \text{ mg}$
- Weighing the Compound:
 - Carefully weigh out approximately 3.72 mg of **AS1949490** powder using a calibrated analytical balance.
 - Transfer the powder to a sterile microcentrifuge tube.
- Dissolution in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **AS1949490** powder.
 - Cap the tube tightly and vortex thoroughly for 2-5 minutes until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of Working Solutions

For cell-based assays, the high-concentration DMSO stock solution needs to be further diluted in an appropriate aqueous buffer or cell culture medium to the desired final concentration.

- Determine Final Concentration:
 - Decide on the final working concentration of **AS1949490** required for your experiment.
- Serial Dilution (Recommended):

- It is best practice to perform serial dilutions of the DMSO stock solution in DMSO first to lower the concentration before adding it to the final aqueous medium. This helps to prevent precipitation of the compound.
- Final Dilution in Aqueous Medium:
 - Add the diluted **AS1949490**/DMSO solution to the cell culture medium or buffer.
 - The final concentration of DMSO in the assay should be kept to a minimum, typically below 0.5%, to avoid solvent-induced toxicity. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Safety Precautions

Handle **AS1949490** and DMSO in a well-ventilated area, preferably in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.^[1]

Visualizations

Experimental Workflow

Preparation of AS1949490 Stock Solution

1. Calculate Mass of AS1949490



2. Weigh AS1949490 Powder



3. Add Anhydrous DMSO



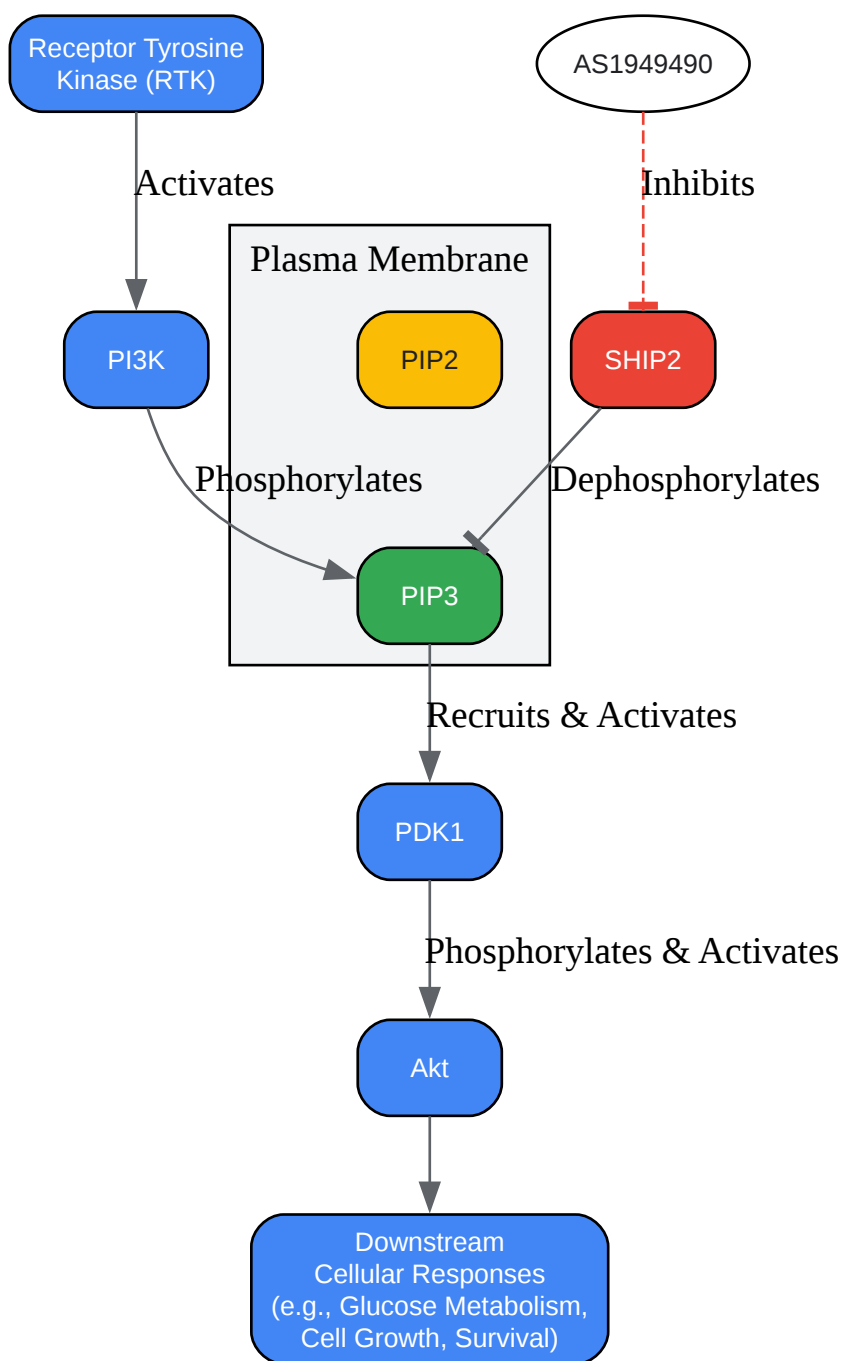
4. Vortex/Sonicate to Dissolve



5. Aliquot for Storage



6. Store at -20°C or -80°C



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References

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Phone: (601) 213-4426
Email: info@benchchem.com